

A Technical Guide to Commercial Sources and Applications of Artesunate-d3

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Compound of Interest

Compound Name: Artesunate-d3

Cat. No.: B602574

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial sources, quality attributes, and key applications of **Artesunate-d3**. This stable isotope-labeled internal standard is crucial for the accurate quantification of the antimalarial drug Artesunate in various biological matrices.

Commercial Availability and Specifications

Artesunate-d3 is available from several specialized chemical suppliers. While specific details may vary by lot, the following tables summarize typical product specifications and commercial sources. Researchers are advised to request a lot-specific Certificate of Analysis (CoA) from their chosen supplier for the most accurate and up-to-date information.

Table 1: Chemical and Physical Properties of **Artesunate-d3**

Property	Value	Source
Chemical Name	Butanedioic Acid Mono[(3R,5aS,6R,8aS,9R,10R,12R,12aR)-decahydro-3,6,9-trimethyl-d3-3,12-epoxy-12H-pyrano[4,3-j]-1,2-benzodioxepin-10-yl] Ester	[1]
CAS Number	1316303-44-2	[1]
Molecular Formula	C ₁₉ H ₂₅ D ₃ O ₈	[1][2]
Molecular Weight	387.44 g/mol	[1][2][3]
Appearance	White to off-white solid	[4]
Solubility	Soluble in DMSO, ethanol, acetone, chloroform	[5]
Storage	Store at 2-8°C, protected from light and moisture	[1]

Table 2: Commercial Sources for **Artesunate-d3**

Supplier	Website	Available Quantities	Purity
MedchemExpress	--INVALID-LINK--	1 mg, 5 mg, 10 mg	≥98%
Pharmaffiliates	--INVALID-LINK--	Inquire for details	Pharmaceutical Standard
Aquigen Bio Sciences	--INVALID-LINK--	Inquire for details	Reference Standard
Xcess Biosciences	--INVALID-LINK--	Inquire for details	≥98%
Santa Cruz Biotechnology	--INVALID-LINK--	1 mg, 5 mg	≥98%

Experimental Protocols

Synthesis of Artesunate-d3 (Adapted)

A specific, detailed synthesis protocol for **Artesunate-d3** is not readily available in the public domain. However, it can be synthesized from a deuterated precursor of Artemisinin, specifically Dihydroartemisinin-d3 (DHA-d3), following established methods for the synthesis of Artesunate. The key step is the esterification of DHA-d3 with succinic anhydride.

Materials:

- Dihydroartemisinin-d3 (DHA-d3)
- Succinic anhydride
- Triethylamine (Et₃N) or Pyridine
- Dichloromethane (DCM) or other suitable aprotic solvent
- Argon or Nitrogen gas (for inert atmosphere)
- Standard laboratory glassware and purification apparatus (e.g., chromatography columns)

Procedure:

- **Dissolution:** Dissolve Dihydroartemisinin-d3 and a molar excess of succinic anhydride in anhydrous dichloromethane under an inert atmosphere (Argon or Nitrogen).
- **Base Addition:** Add triethylamine or pyridine to the solution dropwise while stirring. The base acts as a catalyst and scavenger for the acidic byproduct.
- **Reaction:** Allow the reaction to proceed at room temperature for several hours, monitoring the progress by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction with a dilute acid solution (e.g., 1M HCl) and extract the organic layer.
- **Purification:** Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product is then purified by column chromatography on silica gel to yield pure **Artesunate-d3**.

Quality Control and Quantification using Artesunate-d3 as an Internal Standard by LC-MS/MS

Artesunate-d3 is primarily used as an internal standard for the accurate quantification of Artesunate in biological samples by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

1. Preparation of Stock Solutions and Standards:

- **Artesunate-d3** Stock Solution (1 mg/mL): Accurately weigh and dissolve **Artesunate-d3** in a suitable solvent such as methanol or acetonitrile.
- Working Internal Standard Solution (100 ng/mL): Dilute the stock solution with the appropriate solvent.
- Calibration Standards: Prepare a series of calibration standards by spiking known concentrations of non-labeled Artesunate into the same biological matrix as the samples to be analyzed (e.g., plasma, serum).

2. Sample Preparation (Protein Precipitation):

- To 100 μ L of the biological sample (or calibration standard), add a fixed volume (e.g., 10 μ L) of the **Artesunate-d3** working internal standard solution.
- Add a protein precipitating agent, such as three volumes of ice-cold acetonitrile.
- Vortex the mixture thoroughly and centrifuge to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

3. LC-MS/MS Instrumentation and Conditions (Representative):

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.

- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase: A gradient of water and acetonitrile, both containing a small amount of an additive like formic acid or ammonium acetate to improve ionization.
- Mass Spectrometer: A triple quadrupole mass spectrometer operated in multiple reaction monitoring (MRM) mode.
- Ionization Source: Electrospray ionization (ESI) in positive ion mode.

Table 3: Representative MRM Transitions for Artesunate and **Artesunate-d3**

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Artesunate	385.2	285.1, 163.1
Artesunate-d3	388.2	288.1, 163.1

4. Data Analysis:

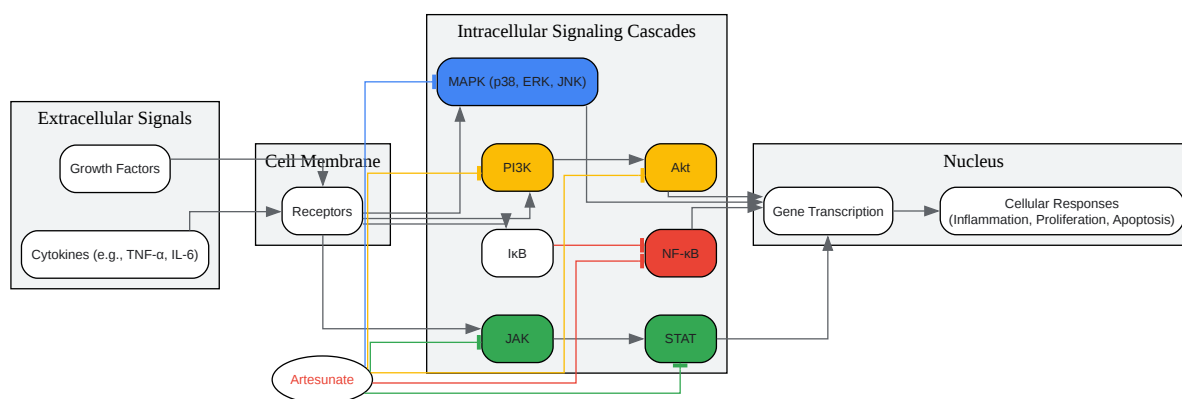
- Quantify the concentration of Artesunate in the samples by calculating the peak area ratio of the analyte to the internal standard (**Artesunate-d3**) and comparing it to the calibration curve.

Signaling Pathways and Experimental Workflows

While **Artesunate-d3** is primarily an analytical tool, its non-deuterated counterpart, Artesunate, is known to modulate several key cellular signaling pathways. Understanding these pathways is crucial for researchers in drug development and related fields. The biological effects of **Artesunate-d3** are expected to be identical to those of Artesunate.

Key Signaling Pathways Modulated by Artesunate

Artesunate has been shown to exert its biological effects, including its anticancer and anti-inflammatory properties, through the modulation of several signaling pathways.^{[6][7][8][9][10][11][12][13][14][15][16][17][18][19][20][21][22][23][24]}

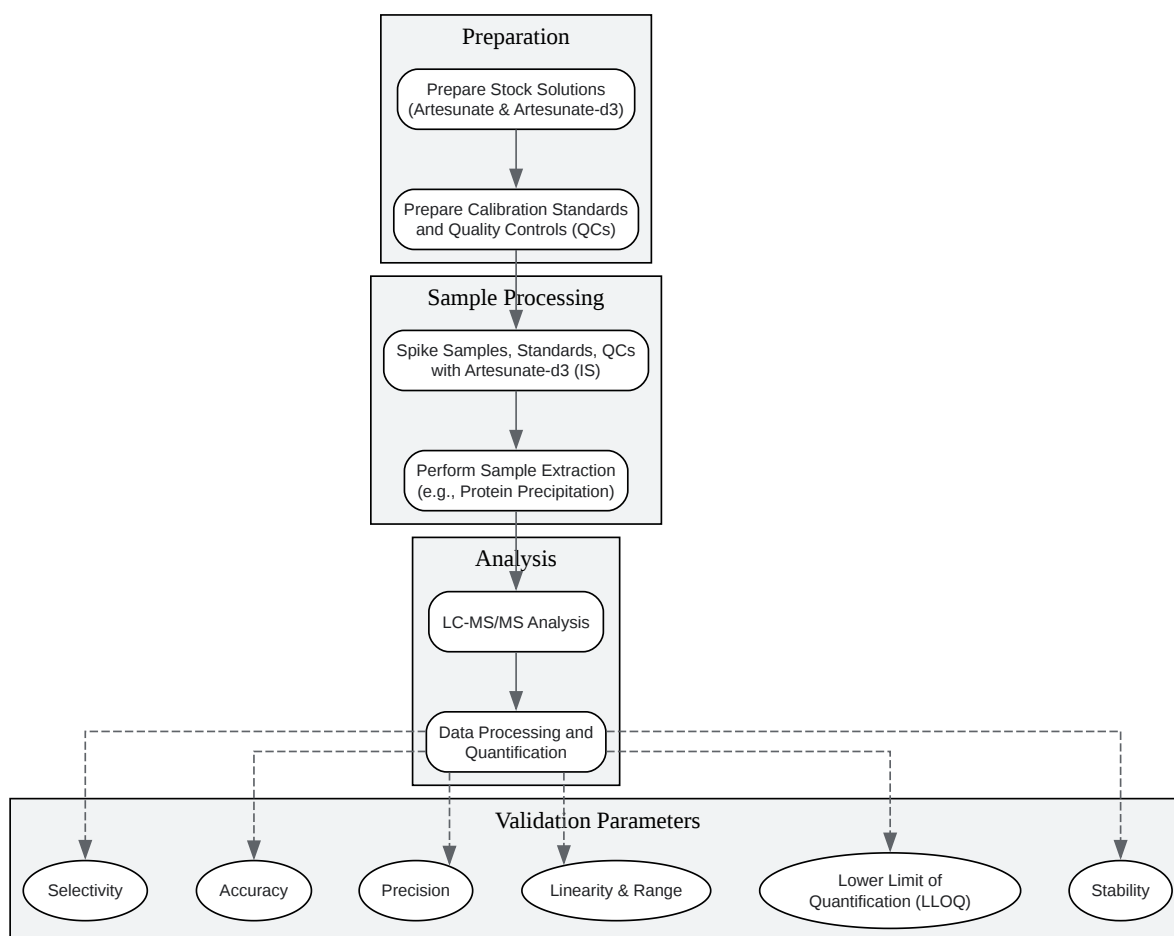


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Caption: Artesunate's inhibitory effects on key signaling pathways.

Experimental Workflow for Bioanalytical Method Validation

The following diagram outlines a typical workflow for the validation of a bioanalytical method using **Artesunate-d3** as an internal standard.



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Caption: Workflow for bioanalytical method validation using an internal standard.

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